

Safe Disposal of 2-Quinoxalinecarboxylic Acid-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Quinoxalinecarboxylic acid-d4

Cat. No.: B15142653

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **2-Quinoxalinecarboxylic acid-d4**, a deuterated compound often used in metabolic studies and as an internal standard. Adherence to these protocols is essential to mitigate risks and comply with regulatory standards.

Key Safety and Hazard Information

2-Quinoxalinecarboxylic acid-d4 and its non-deuterated analog are classified as hazardous substances. The primary risks associated with these compounds are irritation to the eyes, skin, and respiratory system.^{[1][2][3]} All waste must be handled in accordance with local, state, and federal regulations.^[1] It is crucial to prevent the chemical from entering drains, surface water, or the soil.^[4]

Property	Data	Reference
Chemical Formula	C ₉ H ₂ D ₄ N ₂ O ₂	[4] [5] [6] [7]
Molecular Weight	178.18 g/mol	[4] [5] [6] [7] [8]
Appearance	Beige Powder / Solid	[2]
Melting Point	206 °C / 402.8 °F	[2]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[2] [3] [5]
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	[2] [3] [4] [9]
CAS Number	2244217-89-6	[4] [5]
Unlabeled CAS Number	879-65-2	[1] [2] [3] [6] [7] [9] [10]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **2-Quinoxalinecarboxylic acid-d4** from a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Engineering Controls: Handle the compound and its waste exclusively in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[9\]](#)
- Personal Protective Equipment: Always wear the following PPE:
 - Safety glasses with side shields or chemical goggles.[\[1\]](#)
 - Chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#)

- A lab coat or other protective clothing to prevent skin contact.[\[1\]](#)
- If dust formation is possible, use respiratory protection.[\[4\]](#)[\[9\]](#)

2. Waste Segregation and Collection:

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container for collecting solid **2-Quinoxalinecarboxylic acid-d4** waste. The container should be made of a compatible material, such as polyethylene or glass, and have a secure lid.[\[1\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the chemical name "**2-Quinoxalinecarboxylic acid-d4**," and the associated hazard symbols (e.g., irritant).
- Avoid Mixing: Do not mix this waste with other waste streams, particularly incompatible materials like strong oxidizing agents or strong bases.[\[9\]](#)[\[11\]](#)

3. Spill Management:

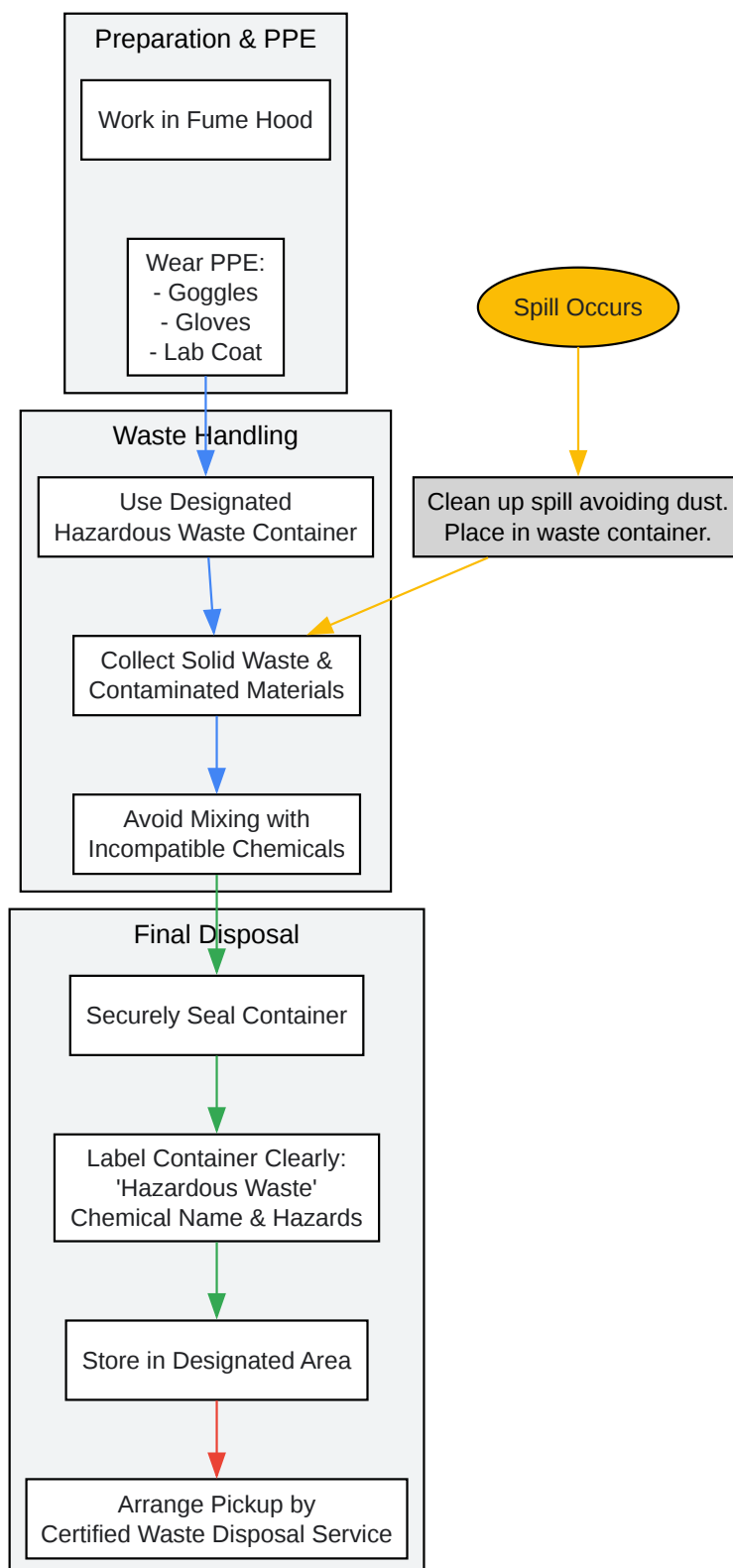
- Minor Spills: For small spills, immediately clean up the powder, avoiding dust generation.[\[1\]](#) Use an appropriate absorbent material for solutions. Place all contaminated materials into the designated hazardous waste container.
- Major Spills: In the event of a large spill, evacuate the area and alert emergency responders.[\[1\]](#)

4. Final Disposal Packaging and Removal:

- Container Sealing: Once the waste container is full (do not overfill), securely seal the lid.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials, pending collection.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[10\]](#)[\[12\]](#) Never dispose of this chemical in the regular trash or by pouring it down the drain.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[13\]](#)

Visualizing the Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **2-Quinoxalinecarboxylic acid-d4**.



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Caption: Workflow for the safe disposal of **2-Quinoxalinecarboxylic acid-d4**.

First Aid Procedures

In case of accidental exposure, follow these immediate first aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2] Seek medical attention.[4][10]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[2][10]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[4] Seek immediate medical attention.[2][10]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[2][4] Do not induce vomiting.[4] Seek immediate medical attention.[4]

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